

2,3-Dimethoxybenzyl chloride chemical structure and IUPAC name.

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Compound of Interest

Compound Name: 2,3-Dimethoxybenzyl chloride

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An In-depth Technical Guide to 2,3-Dimethoxybenzyl Chloride

This technical guide provides comprehensive information on the chemical structure, IUPAC nomenclature, physicochemical properties, and a detailed experimental protocol for the synthesis of **2,3-Dimethoxybenzyl chloride**. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical Identity and Structure

2,3-Dimethoxybenzyl chloride is an organic compound featuring a benzene ring substituted with a chloromethyl group and two adjacent methoxy groups.

- IUPAC Name: 1-(chloromethyl)-2,3-dimethoxybenzene[1]
- Synonyms: alpha-Chloro-2,3-dimethoxytoluene, Verapamil Impurity 2[1]
- CAS Number: 3893-01-4[1][2]

The chemical structure is as follows:

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Caption: Molecular structure of **2,3-Dimethoxybenzyl chloride**.

Physicochemical Properties

The physical and chemical properties of **2,3-Dimethoxybenzyl chloride** are summarized in the table below. These properties are essential for its handling, storage, and application in synthetic procedures.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ ClO ₂	[1][2][3]
Molecular Weight	186.64 g/mol	[1][2][4]
Melting Point	69-70.5 °C	[1][4]
Boiling Point	95 °C @ 1 mmHg	[1][4]
248.6 °C @ 760 mmHg	[5]	
Density	1.130 ± 0.06 g/cm ³ (at 20°C)	[1][4]
Flash Point	89.3 ± 18.4 °C	[1][4]
Storage Temperature	2-8 °C, Sealed in dry conditions	[1]

Experimental Protocols: Synthesis

The following section details a general and widely applicable protocol for the synthesis of **2,3-Dimethoxybenzyl chloride** from its corresponding alcohol, 2,3-Dimethoxybenzyl alcohol, using thionyl chloride.

Objective:

To synthesize **2,3-Dimethoxybenzyl chloride** via chlorination of 2,3-Dimethoxybenzyl alcohol.

Materials and Reagents:

- 2,3-Dimethoxybenzyl alcohol
- Thionyl chloride (SOCl_2)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (CH_2Cl_2), anhydrous
- Saturated sodium bicarbonate (NaHCO_3) solution
- Magnesium sulfate (MgSO_4), anhydrous
- Water (deionized)
- Brine (saturated NaCl solution)

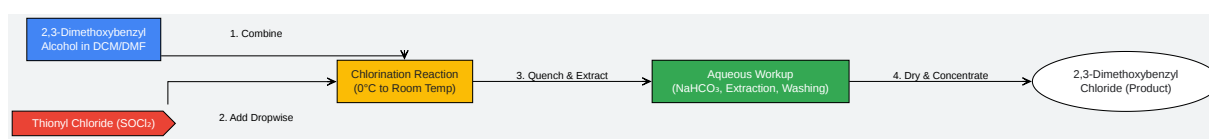
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (e.g., nitrogen or argon), dissolve 2,3-Dimethoxybenzyl alcohol (1.0 equivalent) in anhydrous dichloromethane (CH_2Cl_2). Add a catalytic amount of N,N-dimethylformamide (e.g., 20 μL per 10 mmol of alcohol).[6]
- **Addition of Reagent:** Cool the stirring solution to 0 °C using an ice bath. Add thionyl chloride (1.2 equivalents) dropwise to the solution over a period of 15-20 minutes, ensuring the temperature does not rise significantly.[6]
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Let the mixture stir for 1-2 hours.[6]
- **Monitoring:** Monitor the reaction's progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC) to confirm the complete consumption of the starting benzyl alcohol.[6]

- Workup - Quenching: Once the reaction is complete, carefully pour the mixture into a beaker containing a cold, saturated aqueous solution of sodium bicarbonate (NaHCO_3) to neutralize the excess thionyl chloride and HCl byproduct.[6]
- Workup - Extraction: Transfer the mixture to a separatory funnel. Extract the aqueous layer with dichloromethane (3x volumes).[6]
- Workup - Washing: Combine the organic layers and wash sequentially with water and then with brine.[6]
- Drying and Concentration: Dry the combined organic layer over anhydrous magnesium sulfate (MgSO_4). Filter off the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product.[6]
- Purification (Optional): If necessary, the crude **2,3-Dimethoxybenzyl chloride** can be further purified by silica gel column chromatography.

Mandatory Visualization

The following diagram illustrates the logical workflow for the synthesis of **2,3-Dimethoxybenzyl chloride** as described in the experimental protocol.



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Caption: Synthesis workflow for **2,3-Dimethoxybenzyl chloride**.

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